

Personal protective equipment for handling Tert-butyl 3-cyanomorpholine-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 3-cyanomorpholine-4-carboxylate*

Cat. No.: *B048016*

[Get Quote](#)

Essential Safety and Handling Guide: Tert-butyl 3-cyanomorpholine-4-carboxylate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tert-butyl 3-cyanomorpholine-4-carboxylate**. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Chemical Identifier and Hazard Information

Property	Value
IUPAC Name	tert-butyl 3-cyano-4-morpholinecarboxylate
CAS Number	518047-40-0
Physical Form	Solid
Storage Temperature	Room temperature
Signal Word	Warning
Hazard Statements	H302, H315, H319, H335
Precautionary Statements	P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P330, P362+P364, P403+P233, P405, P501

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Ventilation:

- Always handle **Tert-butyl 3-cyanomorpholine-4-carboxylate** in a well-ventilated area.
- A chemical fume hood or a glove box is mandatory for all procedures involving this compound to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible and in good working order.[\[4\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Skin Protection:
 - Wear nitrile or neoprene gloves. Double-gloving is recommended.[\[6\]](#)

- A polyethylene-coated polypropylene gown or a similar chemical-resistant lab coat should be worn over personal clothing.[\[6\]](#)
- Ensure complete skin coverage by tucking sleeves into gloves.
- Respiratory Protection:
 - For routine handling within a fume hood, respiratory protection may not be required.
 - In situations with inadequate ventilation or when handling large quantities, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[3\]](#)

3. Chemical Handling:

- Before use, carefully inspect the container for any damage.
- Avoid the formation of dust when handling the solid material.[\[7\]](#)
- Use non-sparking tools and equipment to prevent ignition sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

4. Spill Management:

- In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[\[7\]](#)
- For larger spills, evacuate the area and prevent entry.
- Absorb any liquid spills with an inert material such as vermiculite, sand, or earth and collect for disposal.[\[2\]](#)[\[5\]](#)

Disposal Plan: Step-by-Step Waste Management

1. Waste Collection:

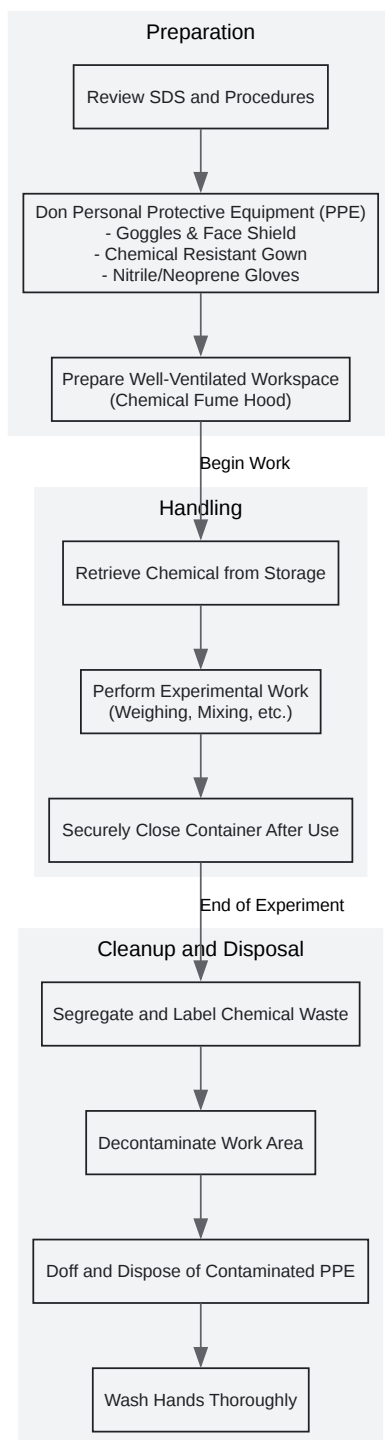
- All waste materials, including contaminated PPE, empty containers, and spill cleanup materials, must be collected in designated, labeled, and sealed containers.

2. Waste Disposal:

- Dispose of **Tert-butyl 3-cyanomorpholine-4-carboxylate** and its contaminated materials as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)[\[8\]](#)
- Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)[\[5\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Experimental Workflow and Safety Diagram

Workflow for Handling Tert-butyl 3-cyanomorpholine-4-carboxylate

[Click to download full resolution via product page](#)

Caption: A logical workflow diagram illustrating the key steps for the safe handling of **Tert-butyl 3-cyanomorpholine-4-carboxylate** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. trc-corp.com [trc-corp.com]
- 3. fishersci.com [fishersci.com]
- 4. solutions.covestro.com [solutions.covestro.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 7. fishersci.com [fishersci.com]
- 8. redox.com [redox.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tert-butyl 3-cyanomorpholine-4-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b048016#personal-protective-equipment-for-handling-tert-butyl-3-cyanomorpholine-4-carboxylate\]](https://www.benchchem.com/product/b048016#personal-protective-equipment-for-handling-tert-butyl-3-cyanomorpholine-4-carboxylate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com